

TAN-1057C: A Technical Overview of its Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: TAN-1057C

Cat. No.: B1254390

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Introduction

TAN-1057C is a member of the TAN-1057 complex, a group of four related dipeptide antibiotics (A, B, C, and D) produced by the Gram-negative bacterium *Flexibacter* sp. strain PK-74.^[1] These compounds have garnered scientific interest due to their potent antibacterial activity, particularly against methicillin-resistant *Staphylococcus aureus* (MRSA).^{[1][2]} This technical guide provides a comprehensive overview of the known physical and chemical properties of **TAN-1057C**, its biological activity, and the methodologies for its production and isolation, based on available scientific literature.

Physicochemical Properties

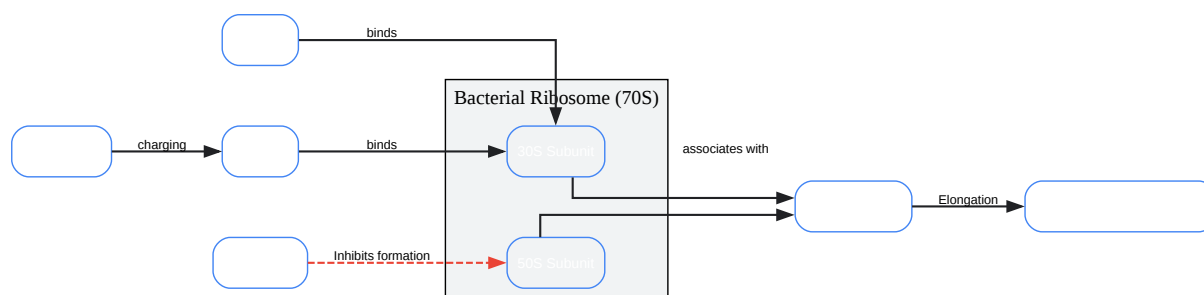
While detailed experimental data from the primary literature is not fully available, the fundamental physicochemical properties of **TAN-1057C** have been reported and are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₅ N ₉ O ₃	[2]
Molar Mass	355.403 g/mol	[2]
CAS Number	128126-46-5	[2]
Appearance	Not specified in available literature	
Melting Point	Not specified in available literature	
Optical Rotation	Not specified in available literature	
Solubility	Not specified in available literature	
Stability	Not specified in available literature	

Biological Activity and Mechanism of Action

TAN-1057C exhibits significant antibacterial activity against a range of Gram-positive and Gram-negative bacteria.[1] Its most notable activity is against MRSA, a major cause of hospital-acquired infections.[1]

The proposed mechanism of action for the TAN-1057 series of antibiotics is the inhibition of protein biosynthesis.[1] Specifically, studies on the related compound TAN-1057A have shown that it interferes with the formation of the 50S ribosomal subunit in bacteria. This disruption of ribosome assembly ultimately halts protein synthesis, leading to bacterial cell death. It is highly probable that **TAN-1057C** shares this mechanism of action due to its structural similarity to TAN-1057A.



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Fig. 1: Proposed mechanism of **TAN-1057C** action.

Experimental Protocols

Detailed experimental protocols for the fermentation, isolation, and purification of **TAN-1057C** are described in the primary literature. While the full text of this publication is not widely available, the following outlines the general workflow based on common microbiological and biochemical techniques.

Fermentation of *Flexibacter* sp. PK-74

The production of **TAN-1057C** is achieved through the cultivation of *Flexibacter* sp. PK-74 in a suitable nutrient-rich medium. The fermentation process would typically involve the following steps:

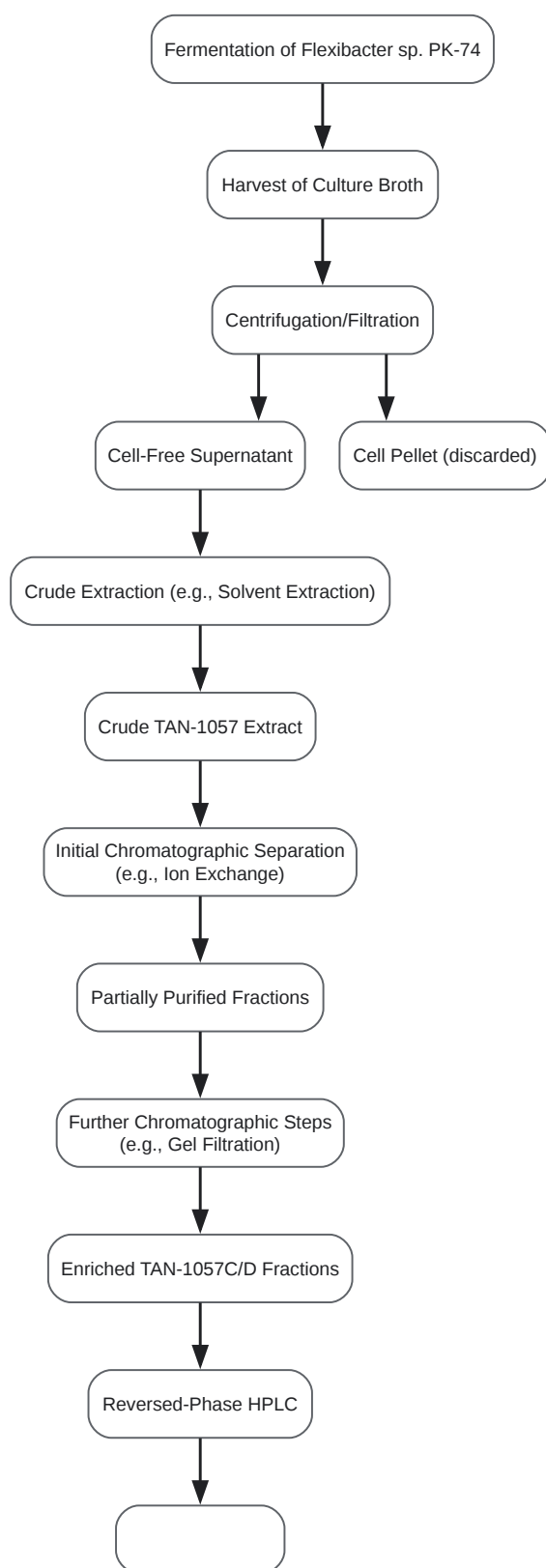
- **Inoculum Preparation:** A seed culture of *Flexibacter* sp. PK-74 is prepared by transferring a stock culture to a small volume of sterile growth medium and incubating until a sufficient cell density is reached.
- **Production Fermentation:** The seed culture is then used to inoculate a larger volume of production medium in a fermenter. The fermentation is carried out under controlled conditions of temperature, pH, and aeration to optimize the production of the TAN-1057 antibiotics.

- **Monitoring:** The fermentation process is monitored for parameters such as cell growth, pH, and antibiotic production over time.

Isolation and Purification of TAN-1057C

Following fermentation, the TAN-1057 antibiotics are extracted from the culture broth and purified. A general workflow for this process is as follows:

- **Cell Removal:** The bacterial cells are separated from the culture broth by centrifugation or filtration.
- **Extraction:** The cell-free supernatant is subjected to an extraction process to isolate the crude antibiotic mixture. This may involve techniques such as solvent extraction or adsorption chromatography.
- **Chromatographic Purification:** The crude extract is then subjected to a series of chromatographic steps to separate the individual TAN-1057 components. This multi-step process is necessary to isolate **TAN-1057C** from its closely related diastereomer, TAN-1057D, and the other components, A and B. Common chromatographic techniques that would be employed include:
 - Ion-exchange chromatography
 - Gel filtration chromatography
 - Reversed-phase high-performance liquid chromatography (HPLC)



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